

Solvent Red 195 stability in different solvent environments

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Compound of Interest

Compound Name: Solvent red 195

Cat. No.: B1595644

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Technical Support Center: Solvent Red 195

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) regarding the stability of **Solvent Red 195** in various solvent environments. The information is tailored for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is the general stability of **Solvent Red 195**?

A1: **Solvent Red 195** is a bluish-red azo dye known for its excellent stability.^[1] It exhibits high heat stability, good lightfastness, and weather fastness.^{[1][2]} It is generally stable across a wide pH range and is insoluble in water but soluble in a variety of organic solvents.^[3] Proper storage in a cool, dry place away from direct sunlight is recommended to maintain its quality.^{[3][4]}

Q2: My **Solvent Red 195** solution appears to be degrading. What are the common causes?

A2: Degradation or fading of **Solvent Red 195** in solution is most commonly caused by exposure to environmental factors. The primary factor is photodegradation from exposure to light, particularly UV irradiation.^[5] Although it has high thermal stability, prolonged exposure to excessive temperatures can also contribute to degradation.^{[1][5]} The choice of solvent can also influence stability; while the dye is soluble in many organic solvents, its stability in a specific solvent over time may vary.

Q3: In which organic solvents does **Solvent Red 195** have the best solubility?

A3: **Solvent Red 195** shows the highest solubility in Dichloromethane among common laboratory solvents. Its solubility is comparatively lower in alcohols, ketones, and esters.[6][7][8] For detailed solubility data, please refer to the data table in the "Quantitative Data Summary" section.

Q4: How should I store **Solvent Red 195** to ensure its long-term stability?

A4: To ensure long-term stability, **Solvent Red 195** should be stored in a cool, dry place.[3] The container should be tightly sealed to protect it from moisture and kept away from direct sunlight and other heat sources.[3] Under these conditions, the dye has a storage stability of up to 60 months.[1]

Q5: Is **Solvent Red 195** stable at high temperatures?

A5: Yes, a key feature of **Solvent Red 195** is its excellent thermal stability. It is heat resistant up to 300°C, particularly when used in plastics like polystyrene (PS).[6][9][10] This makes it suitable for high-temperature processing applications such as coloring engineering plastics.[1][11]

Troubleshooting Guide

Issue: Poor dissolution of **Solvent Red 195** in the chosen solvent.

- Possible Cause 1: Incorrect Solvent. The dye has varying solubility in different organic solvents. It is highly soluble in dichloromethane but has low solubility in ethyl alcohol.[6][8]
 - Solution: Refer to the solubility data table below. Consider using a solvent in which the dye has higher solubility, such as methylbenzene or dichloromethane.
- Possible Cause 2: Insufficient Mixing/Agitation. The dye powder may not be fully dispersed in the solvent.
 - Solution: Use appropriate mixing techniques such as sonication or vortexing to ensure the dye is fully dispersed and dissolved.
- Possible Cause 3: Low Temperature. Solubility can be temperature-dependent.

- Solution: Gently warming the solvent (if appropriate for your experiment and the solvent's properties) may aid dissolution.

Issue: Color of the dye solution is fading over time.

- Possible Cause 1: Photodegradation. Exposure to ambient or experimental light sources (especially UV) is a primary cause of dye degradation.[\[5\]](#)[\[12\]](#)
 - Solution: Prepare solutions fresh whenever possible. Store stock solutions in amber vials or protect them from light by wrapping containers in aluminum foil. Minimize exposure to light during experiments.
- Possible Cause 2: Thermal Degradation. Although highly heat-stable, extreme temperatures during processing or storage can cause degradation.[\[5\]](#)
 - Solution: Ensure that the experimental conditions do not exceed the dye's recommended heat resistance of 300°C.[\[9\]](#) Store the dye and its solutions away from heat sources.
- Possible Cause 3: Chemical Incompatibility. The solvent or other components in the mixture may be reacting with the dye.
 - Solution: Review the chemical compatibility of **Solvent Red 195** with all components in your solution. If a reaction is suspected, consider using a more inert solvent.

Quantitative Data Summary

The following tables summarize the solubility and stability properties of **Solvent Red 195**.

Table 1: Solubility of **Solvent Red 195** in Organic Solvents at 20°C

Solvent	Solubility (g/L)
Dichloromethane	37.1[6][7][8]
Methylbenzene (Toluene)	2.7[6][7][8]
Acetone	1.4[6][7][8]
Butyl Acetate	1.3[6][7][8]
Ethyl Alcohol	0.8[6][8]

Table 2: Fastness and Resistance Properties of **Solvent Red 195**

Property	Rating/Value	Conditions/Notes
Heat Resistance	300°C	In Polystyrene (PS).[9][10][13]
Light Fastness	8	In Polystyrene (PS), on a scale of 1-8, where 8 is excellent.[6][9]
Acid Resistance	5	In 5% Hydrochloric Acid solution, on a scale of 1-5, where 5 is excellent.[7][9]
Alkali Resistance	5	In 5% Caustic Soda solution, on a scale of 1-5, where 5 is excellent.[7][9]
Migration Resistance	5	In various plastics (PS, ABS, PMMA), on a scale of 1-5, where 5 is excellent.[7][13]

Experimental Protocols

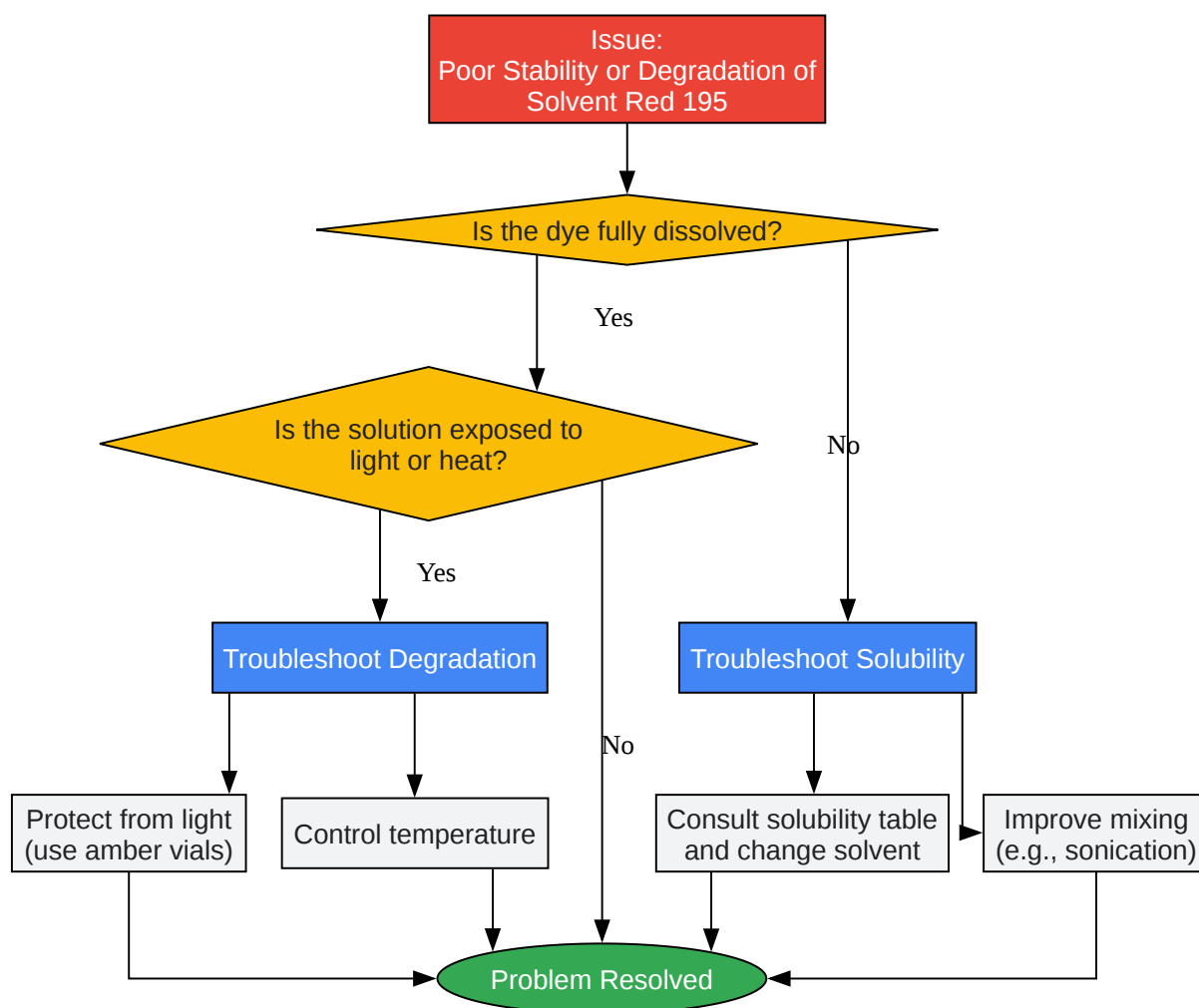
Protocol: Evaluating the Photostability of **Solvent Red 195** in Solution

This protocol outlines a method to assess the degradation of **Solvent Red 195** when exposed to a controlled light source.

- Preparation of Stock Solution:
 - Accurately weigh a known amount of **Solvent Red 195** powder.
 - Dissolve the powder in a suitable solvent (e.g., Dichloromethane) in a volumetric flask to create a stock solution of a specific concentration (e.g., 100 mg/L).
 - Ensure the solution is protected from light using an amber flask or aluminum foil.
- Preparation of Test Samples:
 - Dilute the stock solution to a working concentration that gives an absorbance reading between 1.0 and 1.5 at its maximum wavelength (λ_{max}).
 - Transfer the diluted solution into multiple quartz cuvettes.
- Initial Measurement (Time = 0):
 - Use a UV-Vis spectrophotometer to measure the full absorbance spectrum of a control cuvette (kept in the dark) to determine the λ_{max} .
 - Record the absorbance value at λ_{max} for all test cuvettes.
- Light Exposure:
 - Place the test cuvettes in a photostability chamber or at a fixed distance from a controlled light source (e.g., a UV-A lamp).
 - Keep one cuvette completely wrapped in aluminum foil as a dark control to monitor for any changes not related to light exposure.
- Data Collection:
 - At predetermined time intervals (e.g., 0, 15, 30, 60, 120 minutes), remove a cuvette from the light exposure and measure its absorbance at λ_{max} .
 - Also, measure the absorbance of the dark control at each time point.

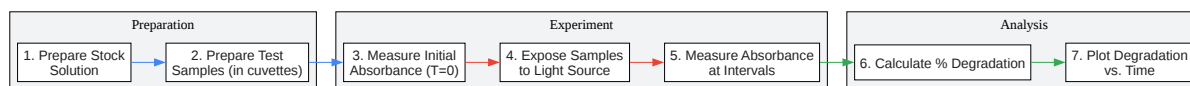
- Data Analysis:
 - Calculate the percentage of dye degradation at each time point using the formula:
Degradation (%) = $[(A_0 - A_t) / A_0] * 100$ where A_0 is the initial absorbance and A_t is the absorbance at time t.
 - Plot the percentage of degradation against time to visualize the photostability of **Solvent Red 195** in the chosen solvent.

Visualizations



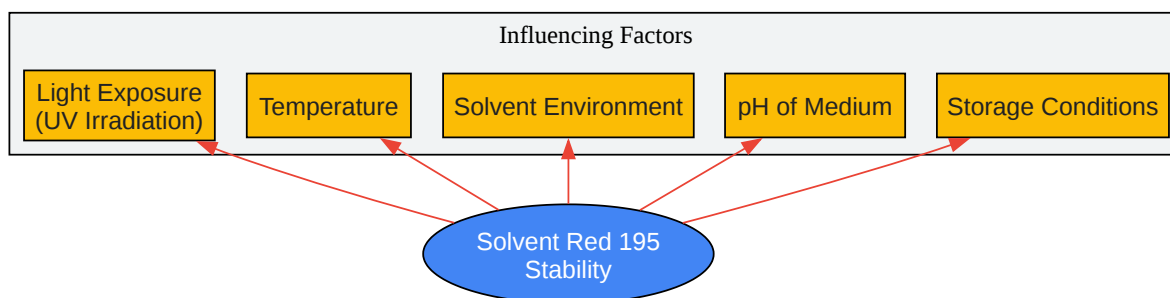
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Caption: A workflow for troubleshooting common stability issues with **Solvent Red 195**.



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Caption: Experimental workflow for evaluating the photostability of **Solvent Red 195**.



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Caption: Key factors influencing the stability of **Solvent Red 195**.

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